

Proper Disposal of R-Impp: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *R-Impp*

Cat. No.: *B610485*

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For researchers and scientists in the fast-paced world of drug development, adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **R-Impp**, a small-molecule inhibitor of PCSK9 secretion. Following these procedures is critical to ensure a safe laboratory environment and compliance with regulations.

Immediate Safety and Handling Precautions

R-Impp is classified as a hazardous chemical with the following GHS classifications:

- Acute toxicity, oral (Category 4)[1]
- Skin corrosion/irritation (Category 2)[1]
- Serious eye damage/eye irritation (Category 2A)[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]
- Very toxic to aquatic life with long-lasting effects[2]

Given these hazards, it is imperative to handle **R-Impp** with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.

Quantitative Data Summary

For easy reference, the key quantitative data for **R-Impp** are summarized in the table below.

Property	Value	Source
CAS Number	2133832-83-2	[2][3][4][5]
Molecular Formula	C ₂₄ H ₂₇ N ₃ O ₂	[2][4]
Molecular Weight	389.49 g/mol	[4]
Appearance	Solid (Light yellow to yellow)	[4]
Solubility in DMSO	100 mg/mL (256.75 mM)	[4]

Step-by-Step Disposal Protocol

The disposal of **R-Impp** and its containers must be managed through an approved hazardous waste disposal program. Under no circumstances should **R-Impp** be disposed of down the drain or in regular trash.

1. Waste Segregation and Collection:

- All solid **R-Impp** waste, including contaminated consumables (e.g., weigh boats, pipette tips), should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- Solutions containing **R-Impp** should be collected in a separate, compatible, and clearly labeled liquid hazardous waste container. Do not mix with other incompatible waste streams.

2. Container Labeling:

- The hazardous waste container must be labeled with the words "Hazardous Waste," the full chemical name "**R-Impp**," and the associated hazards (e.g., "Acute Toxicity," "Skin/Eye

Irritant," "Aquatic Hazard").

3. Storage:

- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory. This area should be away from general traffic and incompatible materials.

4. Disposal Request:

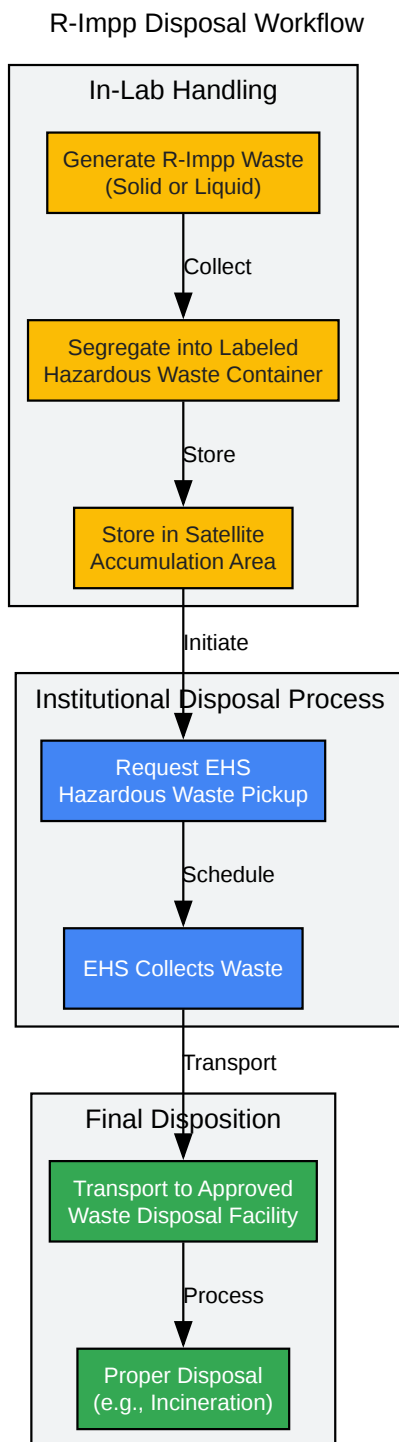
- Once the container is full or ready for disposal, follow your institution's specific procedures for requesting a hazardous waste pickup. This typically involves contacting your Environmental Health and Safety (EHS) department.

5. Empty Container Disposal:

- Empty **R-Impp** containers are also considered hazardous waste unless properly decontaminated. Triple-rinse the container with a suitable solvent (e.g., ethanol or acetone). Collect the rinsate as hazardous liquid waste. After triple-rinsing, the container can be disposed of as non-hazardous laboratory glass or plastic, in accordance with institutional policies.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **R-Impp** is illustrated in the diagram below.



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Caption: Logical workflow for the safe disposal of **R-Impp** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **R-Impp**, contributing to a secure research environment and minimizing environmental impact. Always consult your institution's specific EHS guidelines for any additional requirements.

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